Physicochemical Profiling of Methoxyphenyl Sulfonamides: A Technical Guide

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Compound of Interest

Compound Name:	*(4-Methoxyphenyl)methanesulfonamide*
CAS No.:	*89782-89-8*
Cat. No.:	*B3058495*

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Executive Summary

Methoxyphenyl sulfonamides represent a privileged scaffold in medicinal chemistry, serving as the pharmacophoric core for Carbonic Anhydrase (CA) inhibitors, COX-2 inhibitors (e.g., celecoxib analogs), and antitumor agents. The presence of the methoxy group (–OCH_3) introduces a critical modulation of the sulfonamide's electronic environment, influencing pKa, lipophilicity, and crystal packing without drastically altering steric bulk.

This guide provides a rigorous technical analysis of the 4-methoxybenzenesulfonamide scaffold, moving beyond basic properties to explore the causal links between molecular structure and experimental behavior.

Molecular Architecture & Electronic Effects

The Push-Pull Mechanism

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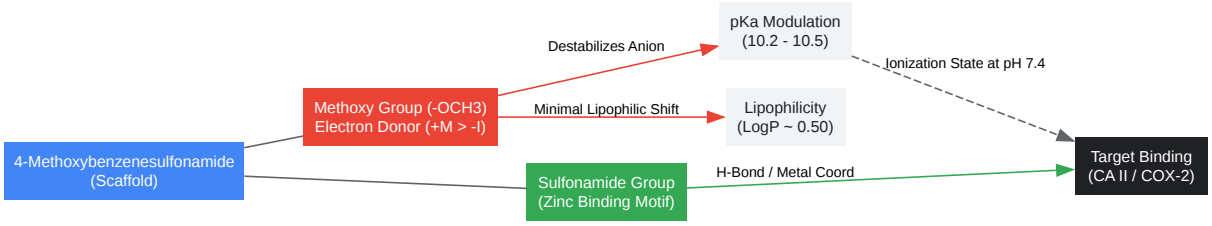
The physicochemical behavior of 4-methoxybenzenesulfonamide is defined by the interplay between the sulfonamide moiety ($–SO_2NH_2$) and the methoxy substituent.

- Induction vs. Resonance: The methoxy group exerts a negative inductive effect (-I) due to oxygen's electronegativity but a stronger positive mesomeric effect (+M) via lone pair donation into the benzene ring.
- Impact on Acidity: In the para position, the +M effect dominates, increasing electron density in the aromatic ring. This electron donation destabilizes the conjugate base (the sulfonamide anion, $–SO_2NH^-$), making the proton less acidic compared to electron-withdrawing variants (e.g., nitro-sulfonamides).
- Hammett Correlation: The Hammett constant (

) for the methoxy group is -0.27, quantitatively confirming its electron-donating nature. This predicts a slight elevation in pKa relative to the unsubstituted benzenesulfonamide.

Structural Visualization (DOT)

The following diagram illustrates the electronic influence and Structure-Activity Relationship (SAR) logic.



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Caption: Electronic and physicochemical influence of the methoxy substituent on the sulfonamide pharmacophore.

Key Physicochemical Parameters

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The following data aggregates experimental values for 4-methoxybenzenesulfonamide (CAS: 1129-26-6).

Parameter	Value / Range	Context & Implications
Molecular Weight	187.22 g/mol	Fragment-like; ideal for lead optimization.
pKa (Acidic)	10.2 – 10.6	Weak acid. At physiological pH (7.4), it exists primarily as the neutral species (~99.8%), facilitating membrane permeation before active site binding.
LogP (Oct/Wat)	0.50 – 0.60	Moderate hydrophilicity. The methoxy group ( ) does not significantly increase lipophilicity compared to hydrogen, maintaining water solubility.
Melting Point	111 – 115 °C	Crystalline solid. High MP indicates stable crystal lattice, often driven by intermolecular hydrogen bonding (N-H···O=S).
H-Bond Donors	1 ($–NH_2$)	Critical for interactions with Zn^{2+}-bound hydroxide in metalloenzymes or Glu/Asp residues.
H-Bond Acceptors	3 (2 O from SO_2, 1 O from OMe)	The methoxy oxygen adds a weak acceptor site, potentially engaging in specific water-bridged interactions.

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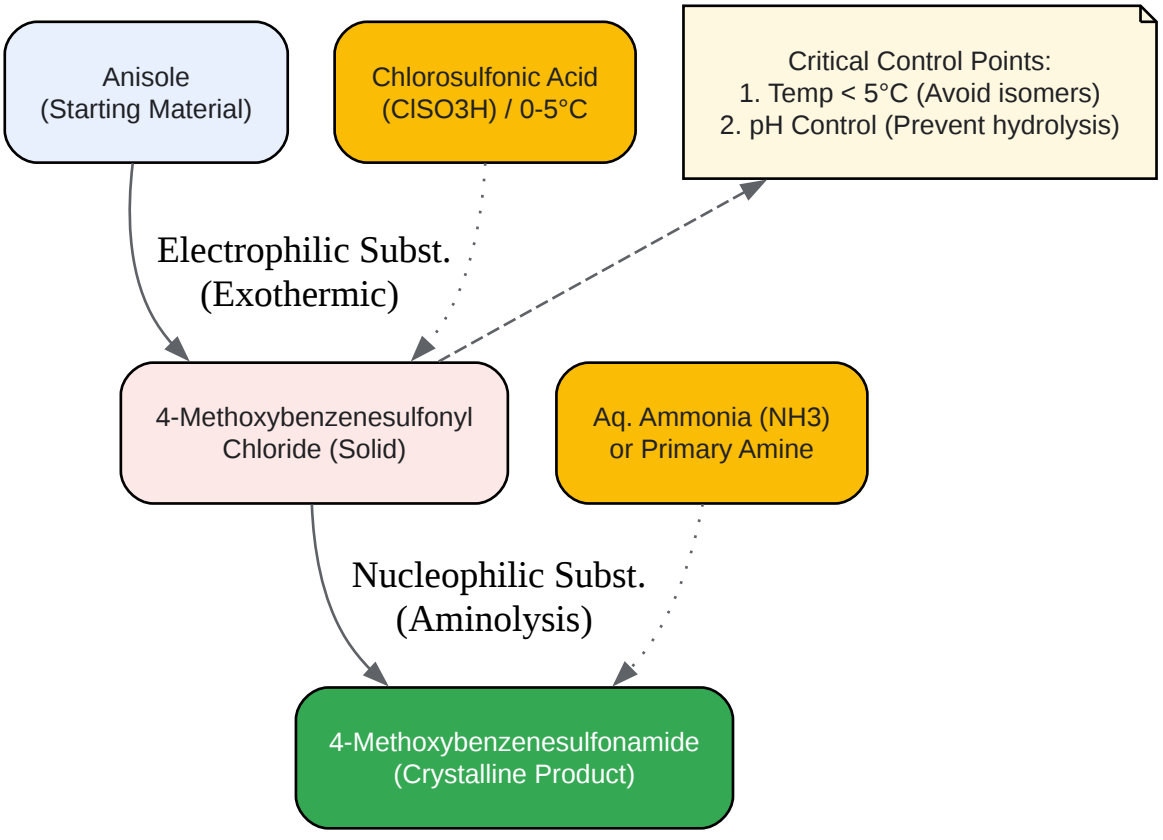
Synthetic Pathways: The "Design-Make-Test" Cycle

For researchers synthesizing derivatives, the chlorosulfonation route is the industry standard due to scalability and cost-efficiency.

Reaction Mechanism

- Electrophilic Aromatic Substitution: Chlorosulfonic acid attacks the electron-rich anisole ring. The para position is highly favored due to the ortho/para directing methoxy group and steric hindrance at the ortho positions.
- Amination: The resulting sulfonyl chloride reacts with ammonia (or amines) to yield the sulfonamide.

Synthetic Workflow Diagram (DOT)



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Caption: Step-wise synthetic protocol for generating the methoxyphenyl sulfonamide core.

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Experimental Protocols

To ensure data integrity (Trustworthiness), the following protocols describe how to validate the physicochemical properties listed above.

Determination of pKa (Potentiometric Titration)

Why this matters: Accurate pKa determination is essential to predict the ionization state in biological assays.

Protocol:

- Preparation: Dissolve 5 mg of the sulfonamide in a minimal volume of methanol (due to limited aqueous solubility of the neutral form), then dilute with 0.15 M KCl (ionic strength adjuster) to 20 mL.
- Titration: Titrate with 0.1 M KOH (standardized) under nitrogen atmosphere to prevent CO_2 absorption.
- Data Analysis: Use the Bjerrum difference plot or Gran plot method.
    - Self-Validation: The titration curve should show a single inflection point. If the calculated pKa varies with concentration, aggregation is occurring.

Lipophilicity Assessment (Shake-Flask LogP)

Why this matters: Validates the theoretical LogP (0.5) and predicts blood-brain barrier (BBB) penetration potential.

Protocol:

- Phases: Pre-saturate 1-octanol with water and water with 1-octanol for 24 hours.
- Equilibration: Dissolve the compound in the octanol phase. Add an equal volume of the aqueous phase.
- Separation: Shake for 4 hours at 25°C, then centrifuge to separate phases.
- Quantification: Measure concentration in both phases using HPLC-UV (254 nm).

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- Calculation:
- Note: Ensure the pH of the aqueous phase is < 8.0 to keep the sulfonamide in its neutral form.

Biological Implications[1]

Carbonic Anhydrase (CA) Inhibition

The methoxyphenyl sulfonamide motif is a classic "zinc-binder."

- Mechanism: The sulfonamide nitrogen (in its deprotonated anionic form, $Ar\text{-}SO_2NH^-$) coordinates directly to the Zn^{2+} ion in the CA active site.[1]
- The Methoxy Contribution: While the sulfonamide anchors the molecule, the phenyl ring engages in hydrophobic interactions with the active site cleft (often Phe131 in hCA II).[2] The para-methoxy group can extend into the hydrophilic region or interact with water networks, often improving selectivity profiles against specific isoforms (e.g., CA IX vs CA II) compared to bulkier substituents.

Permeability & Absorption

With a LogP of ~0.5 and a neutral state at pH 7.4, 4-methoxybenzenesulfonamide exhibits high passive permeability. It falls within the "Golden Triangle" of physicochemical space for oral bioavailability, avoiding the solubility issues of highly lipophilic analogs.

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